

Comparative analysis of thermal properties of sodium carbonate monohydrate vs. decahydrate.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium carbonate decahydrate

Cat. No.: B1198397

[Get Quote](#)

A Comparative Analysis of the Thermal Properties of Sodium Carbonate Monohydrate and Decahydrate for Researchers, Scientists, and Drug Development Professionals.

This guide provides a detailed comparison of the thermal properties of sodium carbonate monohydrate ($\text{Na}_2\text{CO}_3 \cdot \text{H}_2\text{O}$) and **sodium carbonate decahydrate** ($\text{Na}_2\text{CO}_3 \cdot 10\text{H}_2\text{O}$). The information is intended for researchers, scientists, and professionals in drug development who utilize these compounds in their work. The guide summarizes key thermal characteristics, outlines experimental protocols for their analysis, and presents the data in a clear, comparative format.

Data Presentation

The thermal behavior of sodium carbonate monohydrate and decahydrate is primarily characterized by their dehydration processes. The following table summarizes the key quantitative data related to these transformations.

Property	Sodium Carbonate Monohydrate ($\text{Na}_2\text{CO}_3 \cdot \text{H}_2\text{O}$)	Sodium Carbonate Decahydrate ($\text{Na}_2\text{CO}_3 \cdot 10\text{H}_2\text{O}$)
Molar Mass	124.004 g/mol [1]	286.14 g/mol [2]
Decomposition Temperature	Stable up to $\sim 100^\circ\text{C}$, with dehydration occurring in the range of $64\text{--}113^\circ\text{C}$. [1][3][4]	Dehydration begins around 32.5°C (melting point) and proceeds in stages. [2][5] The first stage to monohydrate is completed by approximately 60°C . [5]
Dehydration Process	A one-step process, losing one mole of water to form anhydrous sodium carbonate.	A multi-step process, first losing nine moles of water to form the monohydrate, which then dehydrates to the anhydrous form at higher temperatures. [5][6]
Enthalpy of Dehydration	The enthalpy change for the dehydration of the monohydrate has been reported with an activation energy of 71.5 kJ/mol . [7]	The enthalpy change for the dehydration to the monohydrate is approximately 52.7 kJ/mol of H_2O . [8]
Activation Energy (E_a) for Dehydration	71.5 kJ/mol [7]	$\sim 57\text{ kJ/mol}$ for the dehydration to monohydrate. [9]
Appearance of Dehydrated Product	Forms porous anhydrous sodium carbonate. [10]	Initially forms porous sodium carbonate monohydrate. [9][11]

Experimental Protocols

The thermal properties outlined above are typically determined using thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC). The following are generalized experimental protocols for these analyses.

Thermogravimetric Analysis (TGA)

Objective: To determine the temperature and mass loss associated with the dehydration of sodium carbonate hydrates.

Methodology:

- A small, accurately weighed sample of the sodium carbonate hydrate (typically 3-5 mg) is placed in a TGA sample pan (e.g., alumina or platinum).
- The sample is heated in a controlled atmosphere (e.g., dry nitrogen or air) at a constant heating rate (e.g., 10 K/min).^[4]
- The mass of the sample is continuously monitored as a function of temperature.
- The resulting TGA curve plots the percentage mass loss versus temperature. The onset and completion temperatures of the dehydration steps are determined from this curve.
- The derivative of the TGA curve (DTG) can be used to identify the temperatures of the maximum rates of mass loss.^[4]

Differential Scanning Calorimetry (DSC)

Objective: To measure the heat flow associated with the thermal transitions (e.g., dehydration, melting) of sodium carbonate hydrates.

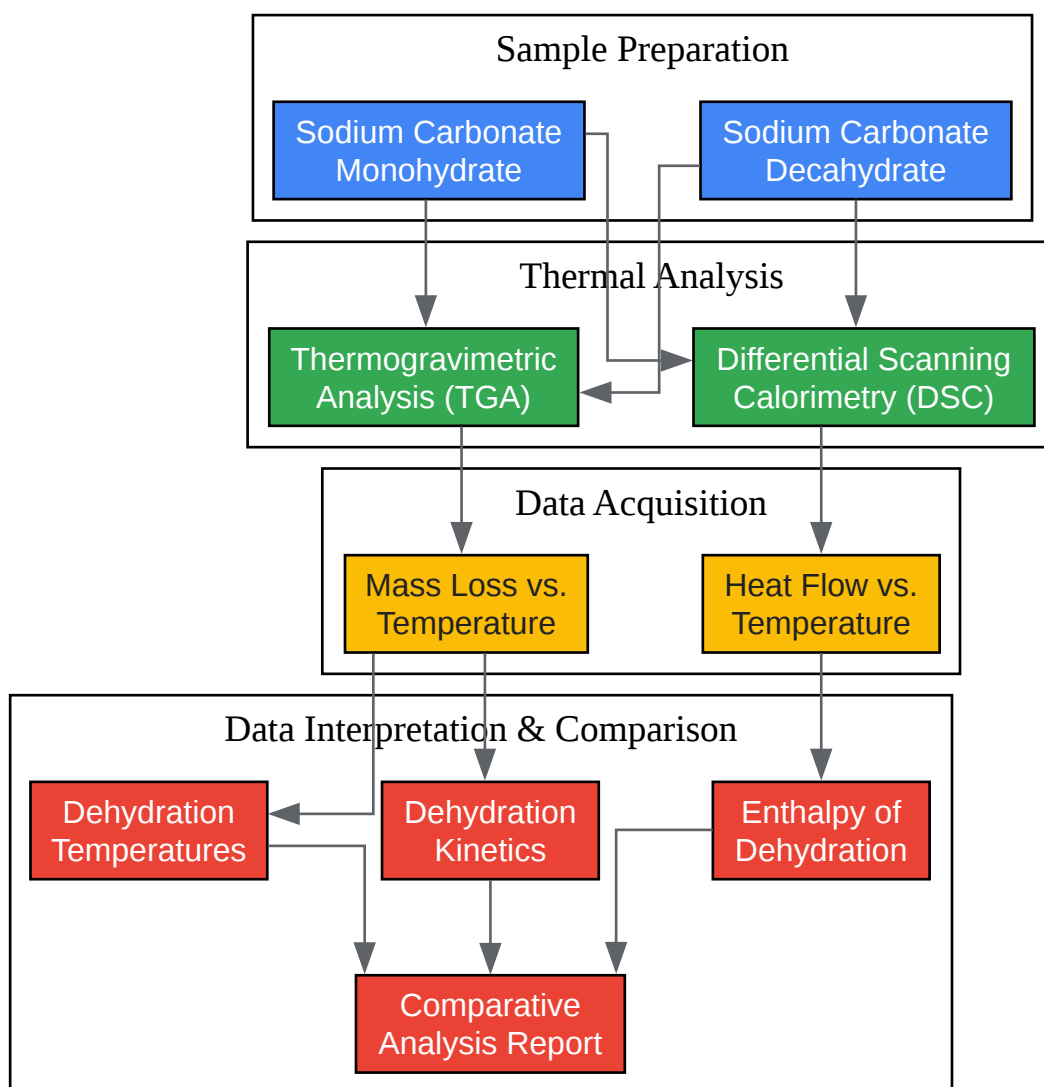
Methodology:

- A small, accurately weighed sample of the hydrate (typically 2-5 mg) is hermetically sealed in an aluminum or copper DSC pan.
- An empty, sealed pan is used as a reference.
- The sample and reference pans are heated at a constant rate (e.g., 10 K/min) in a controlled atmosphere.^[4]
- The DSC instrument measures the difference in heat flow required to maintain the sample and reference at the same temperature.

- The resulting DSC curve shows endothermic or exothermic peaks corresponding to thermal events. For dehydration, an endothermic peak is observed.[4] The area under the peak is proportional to the enthalpy change of the transition.

Mandatory Visualization

The following diagram illustrates the logical workflow for the comparative thermal analysis of sodium carbonate monohydrate and decahydrate.



[Click to download full resolution via product page](#)

Caption: Workflow for comparative thermal analysis of sodium carbonate hydrates.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sodium carbonate monohydrate [chemister.ru]
- 2. sodium carbonate decahydrate [chemister.ru]
- 3. Transformation between sodium carbonate monohydrate and sodium carbonate_Chemicalbook [chemicalbook.com]
- 4. cis01.central.ucv.ro [cis01.central.ucv.ro]
- 5. researchgate.net [researchgate.net]
- 6. quora.com [quora.com]
- 7. Dehydration of sodium carbonate monohydrate - Journal of the Chemical Society, Faraday Transactions 1: Physical Chemistry in Condensed Phases (RSC Publishing) [pubs.rsc.org]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. Dehydration of sodium carbonate monohydrate - Journal of the Chemical Society, Faraday Transactions 1: Physical Chemistry in Condensed Phases (RSC Publishing) [pubs.rsc.org]
- 11. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Comparative analysis of thermal properties of sodium carbonate monohydrate vs. decahydrate.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1198397#comparative-analysis-of-thermal-properties-of-sodium-carbonate-monohydrate-vs-decahydrate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com